

# MEGA-10 Storage & Stability Specifications

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## Compound Focus: Decanoyl N-methylglucamide

CAS No.: 85261-20-7

Cat. No.: S572507

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The table below summarizes the key stability and storage information for MEGA-10 directly from the manufacturer, Avanti Research [1].

| Specification                   | Details                                    |
|---------------------------------|--|
| Product Name                    | MEGA-10 (N-decanoyl-N-methylglucamine) [1] |
| Form                            | Powder [1]                                 |
| Recommended Storage Temperature | -20°C [1]                                  |
| Stated Shelf Life               | 1 Year (Stability period) [1]              |
| Hygroscopic                     | No [1]                                     |
| Light Sensitive                 | No [1]                                     |

## Stability Testing Framework: ICH Q1 Guideline

For your work in drug development, the International Council for Harmonisation (ICH) released a new, unified guideline in April 2025: the **ICH Q1 Step 2 Draft Guideline** [2] [3]. This consolidated document replaces the previous series of guidelines (Q1A-Q1F and Q5C) and provides a modern, science- and risk-based framework for stability testing [2].

The guideline's key aspects relevant to your work include:

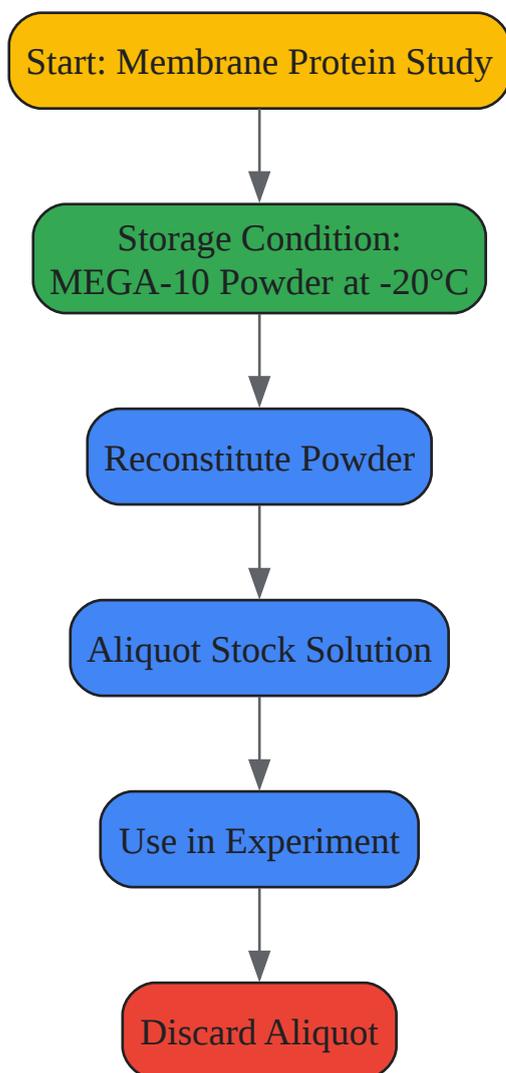
- **Expanded Product Coverage:** It explicitly covers a wide range of product types, including **conjugated products** like antibody-drug conjugates, which often require detergents in their processing [2].
- **Development Stability Studies:** Section 2 of the guideline details the role of **stress testing and forced degradation studies**. These are crucial for understanding a product's intrinsic stability, identifying degradation pathways, and validating analytical methods [2].
- **Risk-Based Protocols:** The guideline encourages flexible, science-based protocol designs, moving away from one-size-fits-all approaches. It supports using prior knowledge and risk assessment to design robust stability programs [2].

## Troubleshooting Common MEGA-10 Issues

Here are solutions to common problems researchers face with detergents like MEGA-10.

| Problem  | Possible Cause  | Solution   |
|--|---|--|
| <b>Unexpectedly Low Solubilization Efficiency</b>          | MEGA-10 concentration is below the Critical Micelle Concentration (CMC)             | Prepare fresh solutions and ensure the final concentration is above the documented CMC of <b>~6-7 mM</b> [1].  |
| <b>Loss of Protein Activity/Stability After Extraction</b> | Detergent-mediated disruption of protein complexes or stripping of essential lipids | Optimize the MEGA-10-to-protein ratio; consider milder detergents or additives for the solubilization buffer.  |
| <b>Inconsistent Experimental Results Between Batches</b>   | Protein degradation from multiple freeze-thaw cycles or improper storage            | <b>Aliquot</b> the MEGA-10 stock solution upon reconstitution to minimize freeze-thaw cycles. Strictly adhere to the <b>-20°C</b> storage condition [1]. |

The diagram below outlines a general workflow for using MEGA-10 in membrane protein studies, integrating stability best practices.



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## Frequently Asked Questions

**Q: Can I store the reconstituted MEGA-10 solution at 4°C for daily use? A:** For short-term daily use over a few days to a week, storage at **refrigerated temperatures (2-8°C)** may be acceptable to avoid repeated freeze-thaw cycles [4]. However, for long-term stability beyond this period, the manufacturer's recommendation of **-20°C** should be followed. Always label aliquots with the date of reconstitution.

**Q: The new ICH Q1 guideline mentions "development stability studies." How does this apply to my research with MEGA-10? A:** This involves conducting forced degradation studies on your target protein or formulation with MEGA-10. You would intentionally expose it to various stresses (e.g., heat, light, different

pH levels) to understand how it degrades and to confirm that your analytical methods can detect these changes. This is a foundational step for robust method validation [2].

**Q: Where can I find the official Certificate of Analysis (CoA) for my specific lot of MEGA-10? A:** The manufacturer, Avanti Research, provides Certificates of Analysis for each lot on their product website. You can locate your specific lot number to download the corresponding CoA for detailed quality control data [1].

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## References

1. MEGA-10 | Avanti Research | 85261-20-7 [[avantiresearch.com](http://avantiresearch.com)]
2. All You Need to Know About the ICH Q1 (Draft) Guideline [[linkedin.com](https://www.linkedin.com/company/avantiresearch)]
3. ICH: New Guideline for Stabilities - ECA Academy [[gmp-compliance.org](http://gmp-compliance.org)]
4. Safe Storage Temperatures for Biological Materials [[azenta.com](http://azenta.com)]

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